

# Essential Safety and Logistical Information for Handling NP-1815-PX

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## Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B8421164

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For researchers, scientists, and drug development professionals working with **NP-1815-PX**, a selective P2X4 receptor antagonist, a comprehensive understanding of safety protocols and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

## Personal Protective Equipment (PPE)

When handling **NP-1815-PX**, the use of appropriate personal protective equipment is the first line of defense against potential exposure. The following PPE is recommended:

- **Eye Protection:** Chemical safety goggles or glasses with side shields are mandatory to protect against splashes and airborne particles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required. It is advisable to double-glove, especially when handling the pure compound or concentrated solutions. Gloves should be inspected before use and changed immediately if contaminated, torn, or punctured.
- **Body Protection:** A standard laboratory coat must be worn to protect skin and clothing. For procedures with a higher risk of splashes or aerosol generation, a chemically resistant apron or gown should be considered.

- **Respiratory Protection:** In cases where the compound is handled as a powder outside of a certified chemical fume hood or glove box, or when aerosols may be generated, a NIOSH-approved respirator is necessary to prevent inhalation.

## Quantitative Data Summary

While a comprehensive Safety Data Sheet (SDS) is the primary source for detailed quantitative data, the following table summarizes key information for **NP-1815-PX**.

Parameter	Value	Source
CAS Number	1239578-80-3	<a href="#">[1]</a>
Molecular Formula	C24H17N5O3S	TargetMol
Molecular Weight	455.49	TargetMol

Note: Specific quantitative data regarding toxicity, such as LD50 or exposure limits, were not available in the public domain at the time of this writing. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier for the most up-to-date information.

## Experimental Protocols: A Step-by-Step Handling and Disposal Plan

A systematic approach to the handling and disposal of **NP-1815-PX** is crucial for laboratory safety and regulatory compliance.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area, away from incompatible materials.

### 2. Preparation and Handling:

- All handling of powdered **NP-1815-PX** should be conducted in a certified chemical fume hood or a glove box to minimize inhalation risk.
- Before weighing, ensure the analytical balance is clean and located in a draft-free area.
- Use designated spatulas and weighing papers for transferring the powder.
- When preparing solutions, add the solvent to the pre-weighed compound slowly to avoid splashing.

### 3. Spill and Emergency Procedures:

- **Minor Spills:** For small spills of the powdered compound, carefully wipe up with a damp cloth or paper towel, avoiding the creation of dust. For small liquid spills, absorb with an inert material (e.g., sand, vermiculite). Place all contaminated materials in a sealed container for proper disposal.
- **Major Spills:** Evacuate the area and prevent entry. Contact your institution's environmental health and safety (EHS) department immediately.
- **In Case of Contact:**
  - **Eyes:** Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
  - **Skin:** Remove contaminated clothing and wash the affected area thoroughly with soap and water.
  - **Inhalation:** Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
  - **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

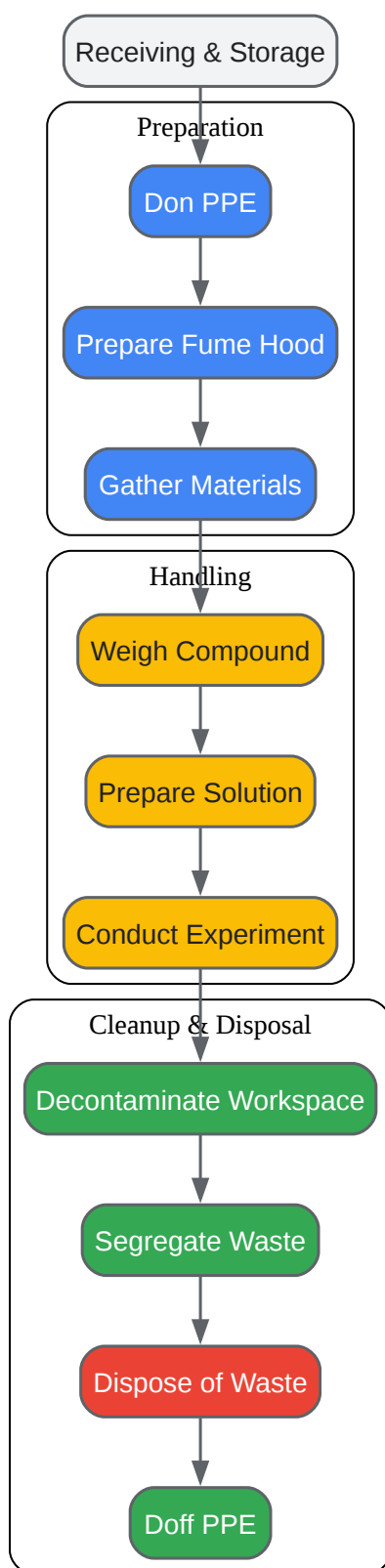
### 4. Disposal Plan:

- **Solid Waste:** All disposable items that have come into contact with **NP-1815-PX**, such as gloves, weighing papers, and pipette tips, must be considered chemical waste.

- Liquid Waste: Solutions containing **NP-1815-PX** should be collected in a designated, labeled waste container.
- All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's EHS department for specific disposal guidelines.

## Visualizing the Workflow

To further clarify the procedural steps for safely handling **NP-1815-PX**, the following diagram illustrates the logical workflow from receipt to disposal.



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### NP-1815-PX Safe Handling Workflow

By adhering to these safety protocols and operational plans, researchers can minimize risks and ensure a safe laboratory environment when working with **NP-1815-PX**.

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## References

- 1. targetmol.com [targetmol.com]
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